

# Technical Guide: Physical Properties of 3-(2-Fluorophenyl)benzaldehyde

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## Compound of Interest

Compound Name: 3-(2-Fluorophenyl)benzaldehyde

Cat. No.: B1333757

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## Introduction

**3-(2-Fluorophenyl)benzaldehyde**, with the CAS Number 676348-33-7, is an aromatic organic compound featuring a benzaldehyde moiety substituted with a 2-fluorophenyl group at the 3-position.<sup>[1]</sup> Its alternate name is 2'-Fluoro-[1,1'-biphenyl]-3-carbaldehyde.<sup>[1]</sup> The presence of the fluorine atom and the biphenyl structure imparts unique electronic and steric properties, making it a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals. The fluorinated biphenyl scaffold is a key feature in various biologically active molecules, where the fluorine atom can enhance metabolic stability, binding affinity, and bioavailability.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the known physical properties of **3-(2-Fluorophenyl)benzaldehyde**, detailed experimental protocols for their determination, and a representative workflow for its synthesis and purification.

## Core Physical Properties

The physical characteristics of a compound are critical for its handling, purification, and formulation. The table below summarizes the key physical properties of **3-(2-Fluorophenyl)benzaldehyde**.

Property	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>9</sub> FO	[1]
Molecular Weight	200.21 g/mol	[1]
Melting Point	178-179 °C	[3]
Boiling Point	323.5 °C at 760 mmHg	[3][4]
Density	1.173 g/cm <sup>3</sup>	[3][4]
Solubility	Insoluble in water; Soluble in common organic solvents such as diethyl ether, ethyl acetate, and chloroform.	Inferred from the behavior of similar aromatic aldehydes like benzaldehyde.[5][6]

## Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standardized experimental methodologies for measuring the key physical properties of solid organic compounds like **3-(2-Fluorophenyl)benzaldehyde**.

### Melting Point Determination

The melting point is a crucial indicator of purity for a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle (if the sample is not a fine powder)
- Thermometer

Procedure:

- Ensure the **3-(2-Fluorophenyl)benzaldehyde** sample is dry and finely powdered. If necessary, gently grind the crystals in a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.<sup>[7]</sup>
- Place the packed capillary tube into the sample holder of the melting point apparatus.
- Heat the apparatus at a moderate rate until the temperature is about 20°C below the expected melting point (approximately 178°C).
- Decrease the heating rate to about 1-2°C per minute to ensure thermal equilibrium between the sample and the thermometer.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the last crystal melts (the end of the melting range).<sup>[7]</sup> For a pure compound, this range should be narrow, typically 0.5-1.5°C.<sup>[8]</sup>

## Boiling Point Determination (Thiele Tube Method)

For high-boiling point solids, the boiling point is determined under vacuum and extrapolated to atmospheric pressure, or more commonly, a small-scale method like the Thiele tube method is employed for liquids with similar boiling points. Given the high boiling point of **3-(2-Fluorophenyl)benzaldehyde**, this would typically be measured under reduced pressure. However, a general procedure for atmospheric pressure determination using a Thiele tube is described below as it is a common technique for organic compounds.

Apparatus:

- Thiele tube
- Mineral oil
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)

- Thermometer
- Bunsen burner or microburner

Procedure:

- Place a few drops of the molten **3-(2-Fluorophenyl)benzaldehyde** into a small test tube.
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the sample.
- Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Clamp the Thiele tube and insert the thermometer assembly, ensuring the mineral oil level is above the side arm.
- Gently heat the side arm of the Thiele tube with a small flame.<sup>[9][10]</sup>
- Observe a stream of bubbles emerging from the open end of the capillary tube as the liquid heats up.
- When a continuous stream of bubbles is observed, remove the heat.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.<sup>[9][11]</sup>

## Density Determination

The density of a solid organic compound can be determined by measuring the mass of a known volume.

Apparatus:

- Analytical balance
- Volumetric flask or pycnometer
- A solvent in which the compound is insoluble (if using displacement)

Procedure (using a pycnometer for a solid):

- Weigh a clean, dry pycnometer (W1).
- Add a sample of **3-(2-Fluorophenyl)benzaldehyde** to the pycnometer and weigh it again (W2).
- Fill the pycnometer containing the solid with a liquid of known density in which the solid is insoluble, ensuring no air bubbles are trapped. Weigh the pycnometer with the solid and the liquid (W3).
- Empty and clean the pycnometer, then fill it with only the same liquid and weigh it (W4).
- The density of the solid is calculated using the formula:  $\text{Density} = [(W2 - W1) * \text{Density of liquid}] / [(W4 - W1) - (W3 - W2)]$

A simpler method involves measuring the volume of a known mass of the solid by displacement of a liquid in which it is insoluble in a graduated cylinder.[\[12\]](#)[\[13\]](#)

## Solubility Determination

A qualitative assessment of solubility in various solvents is often sufficient for many applications.

Apparatus:

- Small test tubes
- Graduated pipettes or droppers
- A range of solvents (e.g., water, ethanol, diethyl ether, acetone, toluene, dichloromethane)

Procedure:

- Place approximately 20-30 mg of **3-(2-Fluorophenyl)benzaldehyde** into a small test tube.
- Add 1 mL of the chosen solvent to the test tube.
- Vigorously shake or vortex the test tube for 10-20 seconds.[\[14\]](#)

- Observe if the solid has dissolved completely. If not, gently warm the mixture to see if solubility increases with temperature.
- Record the compound as "soluble," "sparingly soluble," or "insoluble" in the tested solvent at both room temperature and upon heating.[4]
- Based on the principle of "like dissolves like," **3-(2-Fluorophenyl)benzaldehyde**, being a relatively non-polar aromatic compound, is expected to be soluble in non-polar organic solvents and insoluble in polar solvents like water.[5][14]

## Synthesis and Purification Workflow

The primary synthetic route to biphenyl compounds such as **3-(2-Fluorophenyl)benzaldehyde** is the Suzuki-Miyaura cross-coupling reaction.[1][15] This palladium-catalyzed reaction forms a carbon-carbon bond between an organoboron compound and an organohalide. A typical workflow for the synthesis and subsequent purification is illustrated below.



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**Caption:** A representative workflow for the synthesis and purification of **3-(2-Fluorophenyl)benzaldehyde**.

## Biological Activity Context

While specific signaling pathways for **3-(2-Fluorophenyl)benzaldehyde** are not extensively documented in publicly available literature, the fluorinated biphenyl scaffold is of significant interest in medicinal chemistry. Biphenyl derivatives are known to exhibit a wide range of biological activities, including antibacterial, antifungal, anticancer, and anti-inflammatory properties.[16] The introduction of fluorine atoms can modulate a molecule's pharmacokinetic and pharmacodynamic properties. For instance, fluorination can enhance metabolic stability by blocking sites of oxidation and can improve binding affinity to target proteins.[1] Some fluorinated biphenyl derivatives have been investigated as non-nucleoside reverse transcriptase inhibitors for HIV.[2] Therefore, it is plausible that **3-(2-**

**Fluorophenyl)benzaldehyde** could serve as a precursor for compounds with interesting biological activities, warranting further investigation in drug discovery programs.

## Conclusion

This technical guide has provided a detailed overview of the physical properties of **3-(2-Fluorophenyl)benzaldehyde**, along with standardized protocols for their experimental determination. The provided synthesis and purification workflow offers a general framework for obtaining this compound in a laboratory setting. While specific biological data is limited, the structural motifs present in **3-(2-Fluorophenyl)benzaldehyde** suggest its potential as a valuable building block for the synthesis of novel therapeutic agents. This information is intended to support researchers and scientists in their work with this versatile chemical intermediate.

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